

(S)-2-(Phenoxymethyl)morpholine: Structural Architecture & Chemical Properties[1]

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Compound of Interest

Compound Name: (S)-2-(phenoxymethyl)morpholine

Cat. No.: B8524709

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Executive Summary

(S)-2-(phenoxymethyl)morpholine (CAS: 1986514-05-9 for HCl salt; generic racemate CAS: 167273-56-5) is a privileged heterocyclic building block. It serves as the pharmacophoric anchor for a class of antidepressants and analgesics that modulate monoamine transporters. Its value lies in the (S)-configuration at the C2 position, which dictates the spatial orientation of the phenoxy group, a critical determinant for binding affinity in the norepinephrine transporter (NET) pocket.

This guide details its physicochemical profile, stereoselective synthesis, and role in drug discovery.

Molecular Architecture & Stereochemistry

The molecule consists of a saturated morpholine ring substituted at the C2 position with a phenoxymethyl group. The absolute configuration is (S), meaning the substituent projects away from the plane in a specific orientation that matches the chiral constraints of target proteins like NET.

Structural Specifications

Feature	Detail
IUPAC Name	(2S)-2-(phenoxymethyl)morpholine
Molecular Formula	
Molecular Weight	193.24 g/mol (Free Base)
SMILES (Isomeric)	C1COCCN[C@H]1COC2=CC=CC=C2
Stereocenter	C2 (S-configuration)
Key Functional Groups	Secondary Amine (Basic center), Aryl Ether (Lipophilic linker)

3D Conformation & Electronic Properties

The morpholine ring predominantly adopts a chair conformation. In the (S)-enantiomer, the bulky phenoxymethyl group typically occupies the equatorial position to minimize 1,3-diaxial interactions, stabilizing the structure.

- Nitrogen (N4): Acts as a hydrogen bond acceptor and, upon protonation (physiological pH), a hydrogen bond donor/ionic center.
- Ether Oxygen: Acts as a weak hydrogen bond acceptor.
- Phenyl Ring: Provides
stacking capabilities and hydrophobic bulk.

Physicochemical Profile

The following data summarizes the core physical properties relevant to handling and formulation.

Property	Value (Approx.)	Context
Physical State	Viscous Oil (Free Base) / White Solid (HCl Salt)	Free base is hygroscopic; salts are stable.
Boiling Point	~130°C at 0.5 mmHg	High boiling point due to polarity.
pKa (Conj. Acid)	8.4 ± 0.2	Typical for N-substituted morpholines; protonated at pH 7.4.
LogP	1.3 - 1.6	Moderately lipophilic; crosses Blood-Brain Barrier (BBB).
Solubility	Water (Low for base, High for HCl salt), DMSO, Methanol	Salt formation required for aqueous stock solutions.

Synthetic Pathways & Manufacturing

Retaining the (S)-chirality is the primary challenge in synthesis. The most robust industrial route utilizes (S)-Epichlorohydrin as the chiral pool starting material, avoiding expensive chiral resolution steps later.

Protocol: Chiral Pool Synthesis from (S)-Epichlorohydrin

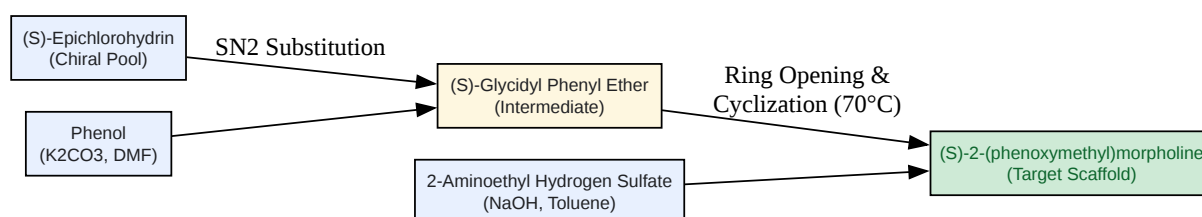
Step 1: Ring Opening (SN2) Reaction of (S)-epichlorohydrin with phenol under basic conditions. The nucleophile attacks the less hindered carbon, retaining stereochemistry (or inverting if attacking the chiral center, but standard conditions favor retention via the epoxide).
Note: Direct attack on the epoxide by phenoxide opens the ring. To retain (S) from (S)-epichlorohydrin, one often proceeds via the glycidyl ether.

Step 2: Morpholine Ring Construction The resulting (S)-glycidyl phenyl ether is reacted with 2-aminoethyl hydrogen sulfate (or ethanolamine followed by cyclization) to close the morpholine ring.

Experimental Workflow (General Procedure)

- Activation: Dissolve Phenol (1.0 eq) in DMF with
 . Add (S)-Epichlorohydrin (1.2 eq). Heat to 60°C for 4h.
- Intermediate Isolation: Extract (S)-1,2-epoxy-3-phenoxypropane.
- Cyclization: React intermediate with 2-aminoethanol in methanol.
- Ring Closure: Treat the resulting diol/amino-alcohol with acid (e.g.,
 or via Mitsunobu conditions) to dehydrate and close the morpholine ring.

Synthesis Diagram (Graphviz)



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Caption: Stereoselective synthesis route utilizing (S)-epichlorohydrin to establish the C2 chiral center.

Medicinal Chemistry Applications

(S)-2-(phenoxyethyl)morpholine is not just an intermediate; it is the pharmacophore for selective Norepinephrine Reuptake Inhibitors (NRIs).

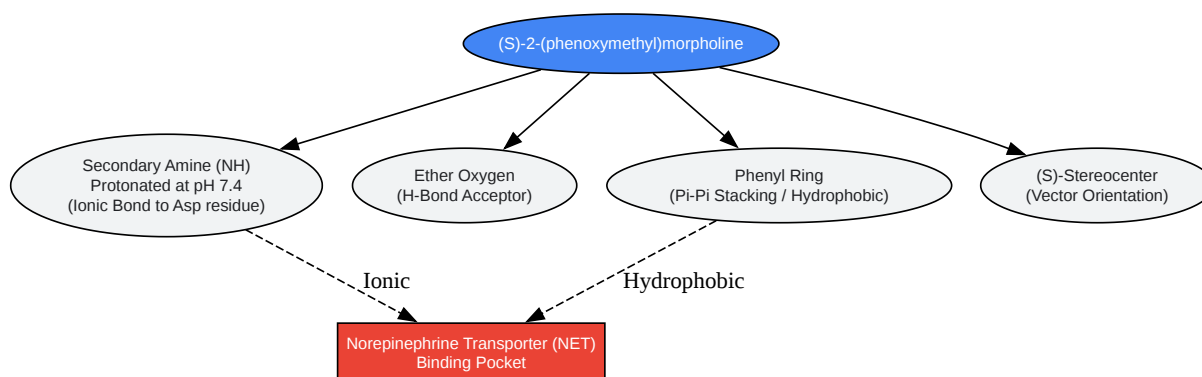
Mechanism of Action

The secondary amine mimics the terminal amine of norepinephrine. The phenoxy group mimics the catechol ring, positioning itself in the hydrophobic pocket of the transporter.

- Reboxetine: The 2-(phenoxyethyl)morpholine core is further substituted at the phenoxy ring (2-ethoxy) and the alpha-carbon (phenyl group) to increase potency.

- Selectivity: The (S,S)-configuration of Reboxetine (derived from this scaffold) is significantly more potent (approx.[1] 20-fold) than the (R,R)-enantiomer.

Pharmacophore Logic Diagram



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Caption: Pharmacophoric mapping of the scaffold to the Norepinephrine Transporter (NET) binding site.

Analytical Characterization

To validate the identity of synthesized **(S)-2-(phenoxyethyl)morpholine**, the following spectral data is expected.

NMR Spectroscopy (, 400 MHz,)

- 7.30 - 6.90 (m, 5H): Aromatic protons (Phenyl group).
- 4.05 - 3.90 (m, 2H):
protons of the phenoxyethyl ether linker.
- 3.80 - 3.60 (m, 1H): C2-H of the morpholine ring (Chiral center).

- 3.00 - 2.70 (m, 4H): Ring protons adjacent to Nitrogen.
- 1.80 (br s, 1H): NH proton (Exchangeable).

Mass Spectrometry[5]

- ESI-MS:
- Fragmentation: Loss of the phenoxy group () is a common characteristic fragment.

Handling & Safety (MSDS Summary)

Hazard Classification:

- Acute Toxicity: Harmful if swallowed (H302).[2][3]
- Skin/Eye: Causes skin irritation (H315) and serious eye irritation (H319).
- Handling: The free base is basic and can cause chemical burns. Always handle in a fume hood.[4]

Storage:

- Free Base: Store under inert gas (Argon/Nitrogen) at 2-8°C. Hygroscopic.
- HCl Salt: Store at room temperature, desiccated.

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